

commercial availability and suppliers of 3-iodobiphenyl

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Compound of Interest

Compound Name: **3-IODOBIPHENYL**

Cat. No.: **B1663909**

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An In-Depth Technical Guide to **3-Iodobiphenyl**: Commercial Sourcing, Synthesis, and Applications in Modern Research

For the researcher, scientist, or drug development professional, the strategic selection of chemical building blocks is a critical determinant of project success. **3-Iodobiphenyl** (CAS No. 20442-79-9) has emerged as a pivotal intermediate in the synthesis of complex organic molecules, finding utility in fields ranging from pharmaceutical discovery to materials science. Its utility is primarily derived from the reactivity of the carbon-iodine bond, which makes it an excellent substrate for a variety of powerful cross-coupling reactions.

This guide provides a comprehensive technical overview of **3-Iodobiphenyl**, covering its commercial availability, reliable synthesis protocols, key applications, and essential quality control and safety measures. The information is structured to provide not just procedural steps, but the underlying scientific rationale, empowering researchers to make informed decisions in their work.

Physicochemical and Structural Data

A foundational understanding of a reagent's properties is essential before its inclusion in any experimental design. **3-Iodobiphenyl** is an aromatic organoiodine compound with the following key characteristics.

Property	Value	References
CAS Number	20442-79-9	[1] [2] [3]
Molecular Formula	C ₁₂ H ₉ I	[1] [4]
Molecular Weight	280.10 g/mol	[1] [4] [5]
Appearance	Liquid or low-melting solid	[2]
Melting Point	26.5 °C	[1] [3]
Boiling Point	149-152 °C @ 1 Torr	[1]
Synonyms	m-Iodobiphenyl, 1-Iodo-3-phenylbenzene, 3-Biphenyl iodide	[1] [3] [4]
SMILES Code	IC1=CC(C2=CC=CC=C2)=CC=C1	[2]
InChI Key	KAQUBIATNWQNRE-UHFFFAOYSA-N	[1] [2]

Commercial Availability and Procurement

3-Iodobiphenyl is readily available from a multitude of chemical suppliers, catering to needs from laboratory-scale research to bulk manufacturing. Purity levels typically range from 96% to over 99%, with sublimated grades available for applications demanding higher purity, such as in organic electronics.

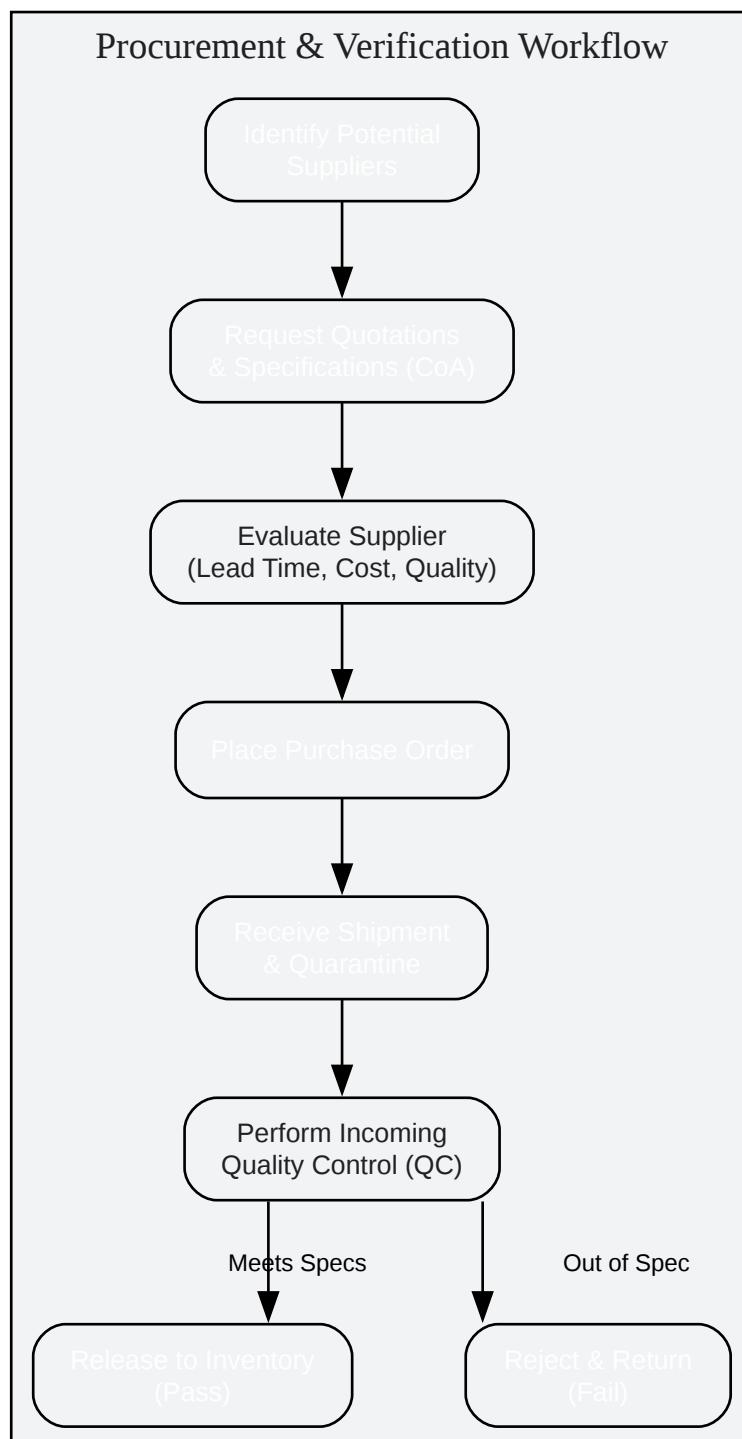
Representative Commercial Suppliers

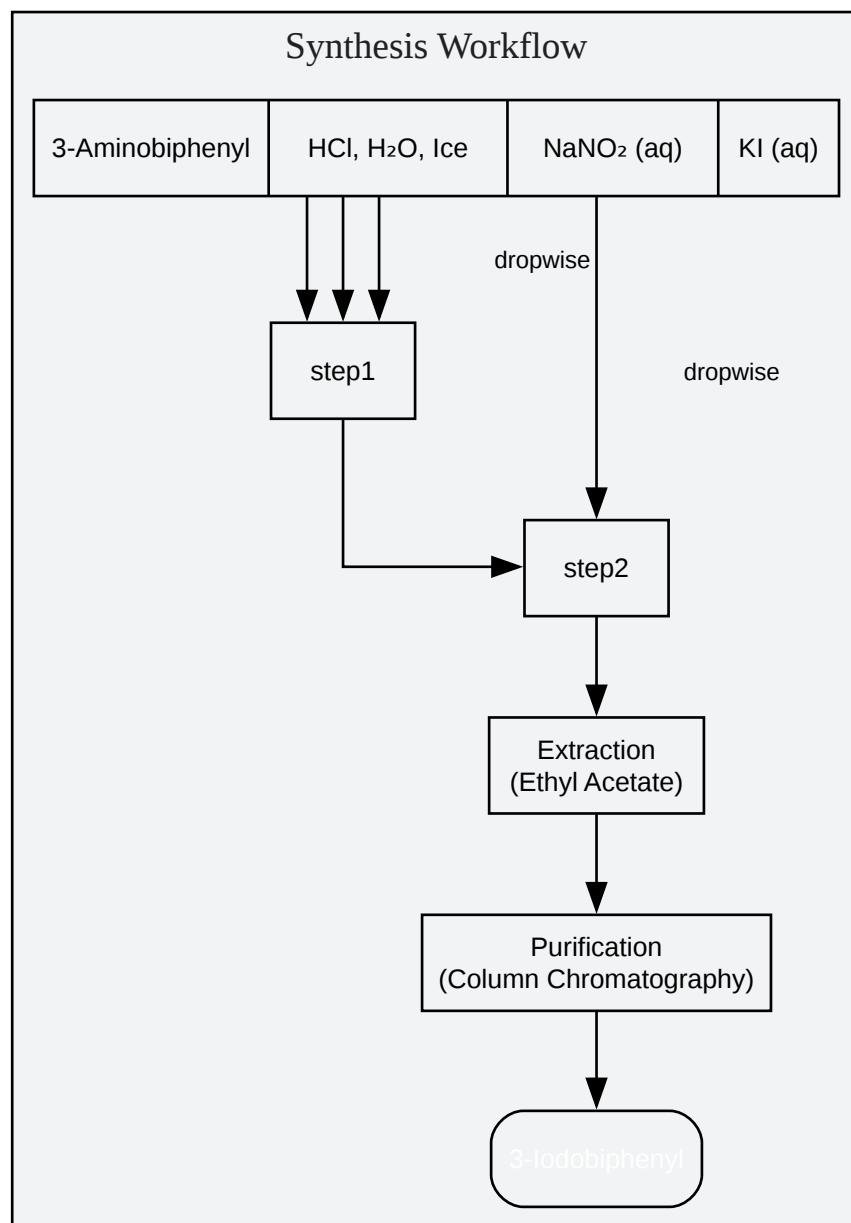
The following table lists several established suppliers of **3-iodobiphenyl**. Pricing is subject to market fluctuations and should be confirmed by direct inquiry.

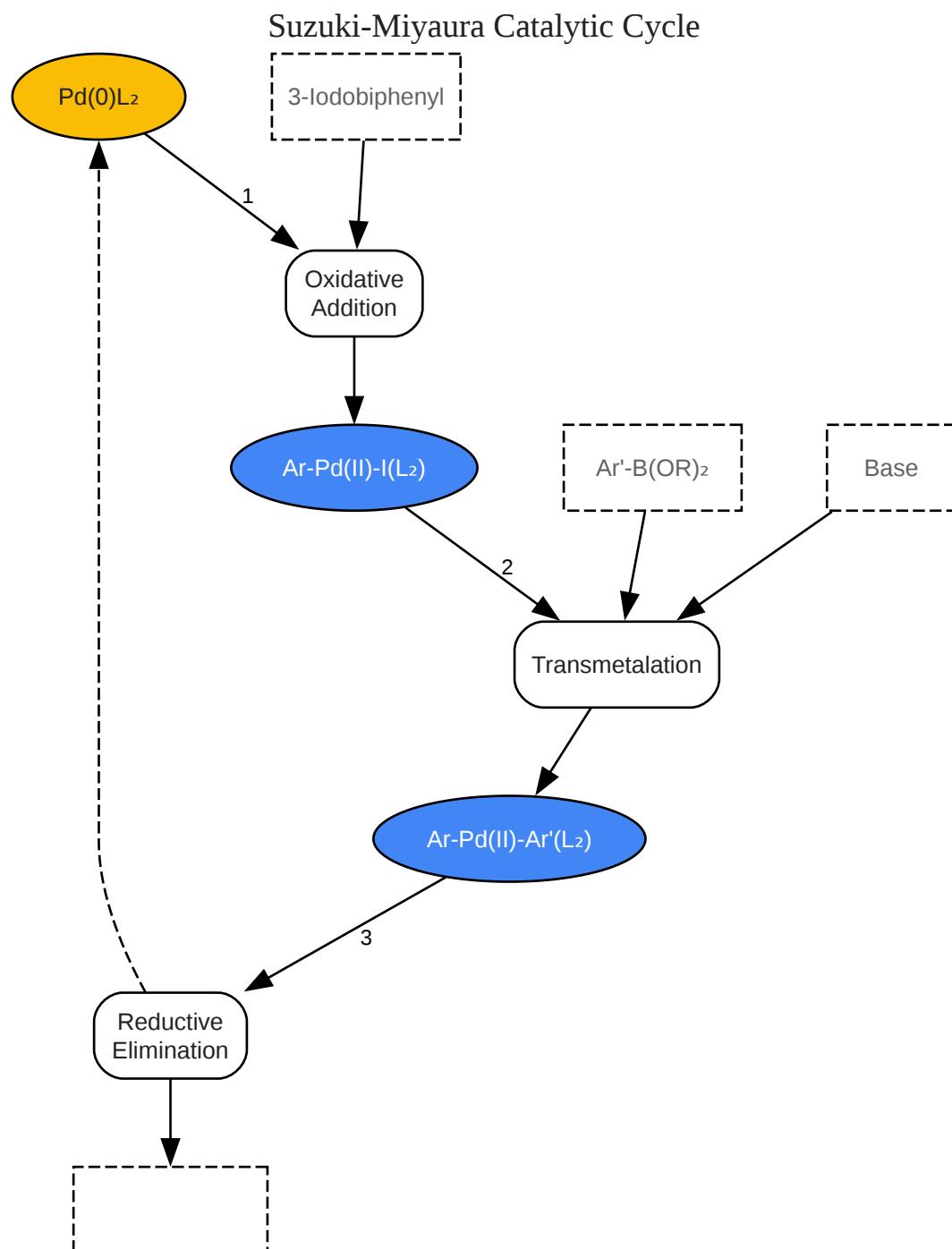
Supplier	Representative Purity	Available Quantities
Tokyo Chemical Industry (TCI)	>98.0% (GC)	Gram to Kilogram scale
Sigma-Aldrich (Merck)	97%	Gram to Kilogram scale
MedKoo Biosciences	>97%	5g, 25g, Bulk Inquiry
AK Scientific, Inc.	Varies	Inquire for details
Henan Aochuang Chemical Co., Ltd.	99%	Inquire for details [1]
Shanghai Daken Advanced Materials Co.,Ltd.	98.00%	Inquire for details [6]
SARA Research & Development Centre	Multiple grades	Inquire for details [5]

Procurement Workflow

A systematic approach to procurement is crucial to ensure the quality and consistency of starting materials. This involves supplier vetting, specification confirmation, and incoming material verification.







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